

health and safety information for 4-Octylbenzoic acid

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Compound of Interest

Compound Name: 4-Octylbenzoic acid

Cat. No.: B1265468

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An In-depth Technical Guide to the Health and Safety of **4-Octylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **4-Octylbenzoic acid**. It is intended for informational purposes for a technical audience and is not a substitute for a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

Chemical Identification

4-Octylbenzoic acid is an aromatic carboxylic acid with an octyl group attached at the para position of the benzoic acid ring.^[1] This structure, featuring a long hydrophobic alkyl chain and a hydrophilic carboxylic acid group, makes it a subject of interest in materials science and organic synthesis.^[1]

Identifier	Value
Chemical Name	4-Octylbenzoic acid
Synonyms	4-n-Octylbenzoic acid, p-Octylbenzoic acid[1]
CAS Number	3575-31-3[2][3]
EC Number	222-692-5[2]
Molecular Formula	C ₁₅ H ₂₂ O ₂ [2][3][4]
Molecular Weight	234.33 g/mol [4]

Hazard Identification and GHS Classification

4-Octylbenzoic acid is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[5] The GHS classification is based on its potential to cause acute oral toxicity, serious eye irritation, and respiratory irritation.[2][6]

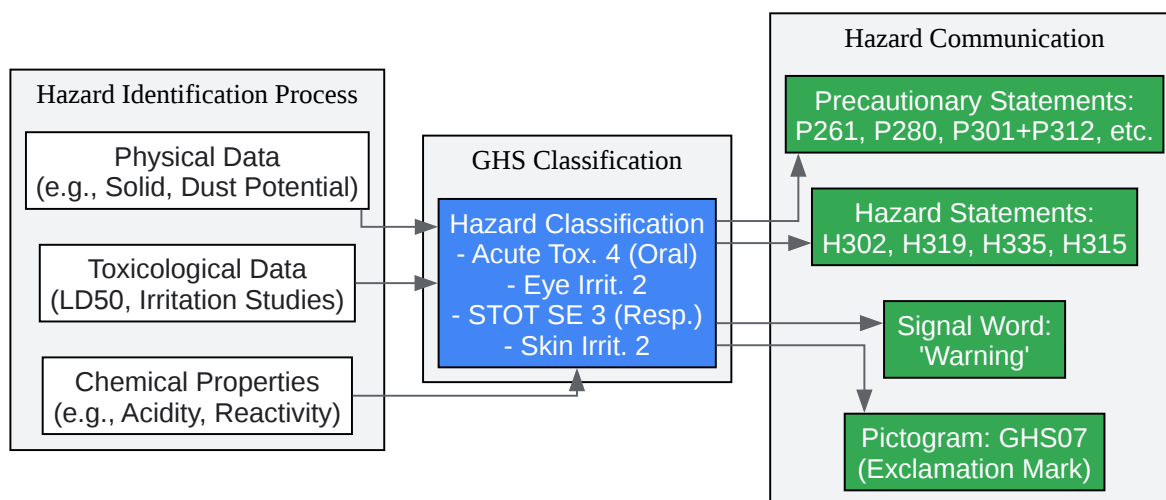
GHS Classification Summary

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[2][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[7]

Label Elements

- Signal Word: Warning[6][7]
- Hazard Pictograms:
 - GHS07 (Exclamation Mark)

- Precautionary Statements:
 - Prevention: P261 (Avoid breathing dust), P264 (Wash hands and skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection/face protection).[2][8]
 - Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]
 - Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[5][9]
 - Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[5][9]



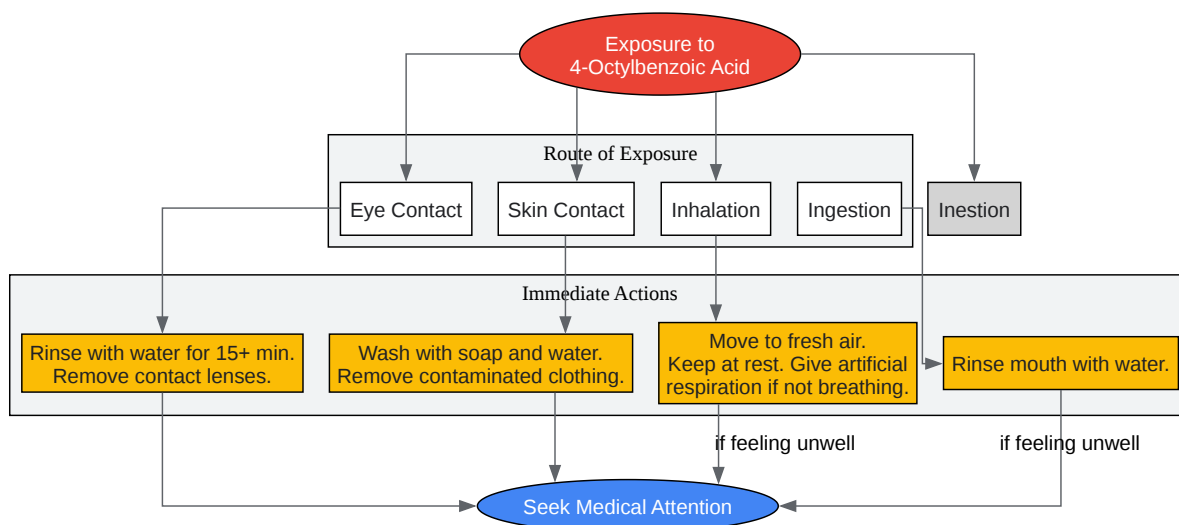
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Caption: Logical workflow for GHS hazard classification of **4-Octylbenzoic acid**.

First-Aid Measures

Prompt and appropriate first-aid measures are crucial in case of exposure. Medical personnel should be made aware of the material involved and take precautions to protect themselves.[2]

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention.[2][5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[2][5]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[5] If not breathing, give artificial respiration.[2] Call a POISON CENTER or doctor if you feel unwell.[5]
- Ingestion: Clean mouth with water and rinse. Call a POISON CENTER or doctor if you feel unwell.[2][5]



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Caption: First-aid workflow for different routes of exposure.

Fire-Fighting and Accidental Release Measures

4.1 Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5][10]
- Specific Hazards: The substance is combustible.[7] When heated to decomposition, it may emit acrid smoke and irritating fumes.[4][11] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[5]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2][5]

4.2 Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[5] Use personal protective equipment as required. Avoid breathing dust and prevent contact with skin and eyes.[5][8]
- Environmental Precautions: Do not let the chemical enter the environment or drains.[5]
- Methods for Containment and Cleanup: Use dry cleanup procedures to avoid dust formation. [12] Sweep up and shovel the material into suitable, labeled containers for disposal.[3][5]

Handling, Storage, and Exposure Controls

5.1 Handling

Handle in accordance with good industrial hygiene and safety practices.[5] Avoid contact with skin and eyes and do not breathe dust.[5] Wash hands thoroughly after handling.[5] Ensure eyewash stations and safety showers are close to the workstation.[5][6]

5.2 Storage

Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][10] Store away from incompatible materials such as strong oxidizing agents.[5][10]

5.3 Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area.[5] Local exhaust ventilation may be necessary to control dust.[13]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles (conforming to EN166 or OSHA 29 CFR 1910.133).[2][5][6]
 - Hand Protection: Wear appropriate protective gloves.[2][6][10]
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2][6][10]
 - Respiratory Protection: For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask may be used.[13] Under normal use conditions, respiratory protection is not typically required.[2][6]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-Octylbenzoic acid**.

Property	Value	Source(s)
Physical State	Solid, white needles or powder	[4][7][11]
Odor	No information available	[6]
Melting Point	97-98 °C	[4][11]
Boiling Point	361.43 °C (estimate)	[4][14]
Water Solubility	Insoluble	[4][5][11]
Other Solubilities	Soluble in methanol, hot hexane, hot ethanol, 2-propanol, and toluene	[4][11][14]
Density	1.002 g/cm ³ (estimate)	[4][14]
pKa	4.36 ± 0.10 (Predicted)	[4][14]

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, forms carbon monoxide (CO) and carbon dioxide (CO₂).[5]

Toxicological Information

The toxicological properties of **4-Octylbenzoic acid** have not been fully investigated.[2][5] The available data is limited.

Acute Toxicity Data

Route	Species	Test	Value	Source(s)
Intravenous	Mouse	LD ₅₀	56 mg/kg	[4][14]
Oral	-	Category 4	Harmful if swallowed	[2]

Experimental Protocols

Detailed experimental protocols for the cited toxicological studies are not available in the reviewed sources. The LD₅₀ value is referenced from the RTECS database (entry DH5945000), which is a compendium of toxicity data.[4] A typical intravenous LD₅₀ study involves administering graded doses of the substance directly into the bloodstream of an animal model (in this case, mice) to determine the dose that is lethal to 50% of the test population. However, specifics such as the vehicle, concentration, and observation period for this particular study are not provided.

Summary of Health Effects

- Skin Corrosion/Irritation: Causes skin irritation.[7]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][7]
- Respiratory/Skin Sensitization: No data available.[2]
- Germ Cell Mutagenicity: No data available.[2]
- Carcinogenicity: No data available to indicate it is a carcinogen.[2][5]
- Reproductive Toxicity: No data available.[2]
- Specific Target Organ Toxicity (STOT) - Single Exposure: May cause respiratory system irritation.[2]
- Specific Target Organ Toxicity (STOT) - Repeated Exposure: No data available.[2]
- Aspiration Hazard: Not applicable.[2]

Ecological and Disposal Information

9.1 Ecological Information

- Ecotoxicity: Do not empty into drains.[5] The environmental impact has not been fully investigated.
- Persistence and Degradability: The substance is insoluble in water, suggesting it is not likely to be mobile in the environment.[5]
- Bioaccumulation: No information available.[5]

9.2 Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[5] Disposal should be in accordance with all applicable federal, state, and local environmental regulations.[10] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[10]

Transport and Regulatory Information

- DOT / TDG / IATA / IMDG/IMO: Not regulated.[5]
- TSCA: This substance is listed on the TSCA inventory.[4]
- EINECS: Listed under number 222-692-5.[2][6]
- California Proposition 65: This product does not contain any Proposition 65 chemicals.[5]

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